

# chemical structure of 1-Methyl-1H-pyrazole-5-boronic acid pinacol ester

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## Compound of Interest

Compound Name: 1-Methyl-1H-pyrazole-5-boronic acid pinacol ester

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An In-depth Technical Guide to **1-Methyl-1H-pyrazole-5-boronic acid pinacol ester**

## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Methyl-1H-pyrazole-5-boronic acid pinacol ester**, a versatile reagent in organic synthesis and medicinal chemistry. This document outlines its chemical structure, properties, synthesis, and key applications, with a focus on its role in the development of novel compounds.

## Chemical Structure and Properties

**1-Methyl-1H-pyrazole-5-boronic acid pinacol ester** is an organoboron compound featuring a pyrazole ring substituted with a methyl group and a pinacol-protected boronic acid moiety.<sup>[1]</sup> The pinacol ester group enhances the compound's stability, making it easier to handle and store compared to the free boronic acid.<sup>[2]</sup>

Table 1: Chemical Identifiers and Molecular Properties

Identifier	Value
CAS Number	847818-74-0[3]
Molecular Formula	C <sub>10</sub> H <sub>17</sub> BN <sub>2</sub> O <sub>2</sub> [1][3]
Molecular Weight	208.07 g/mol [1]
IUPAC Name	1-methyl-5-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)pyrazole[1]
SMILES	Cn1ncnc1B2OC(C)(C)C(C)(C)O2
InChI	1S/C10H17BN2O2/c1-9(2)10(3,4)15-11(14-9)8-6-7-12-13(8)5/h6-7H,1-5H3
InChI Key	HLXOVAMYQUFLPE-UHFFFAOYSA-N[1]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	White to light brown solid/powder[4]
Melting Point	67-71 °C[4]
Boiling Point	308.3±15.0 °C (Predicted)[4]
Density	1.05±0.1 g/cm <sup>3</sup> (Predicted)[4]
Solubility	Slightly soluble in water[4][5]
Storage Temperature	Inert atmosphere, store in freezer under -20°C[4]

## Spectroscopic Data

Spectroscopic analysis is crucial for the characterization of **1-Methyl-1H-pyrazole-5-boronic acid pinacol ester**.

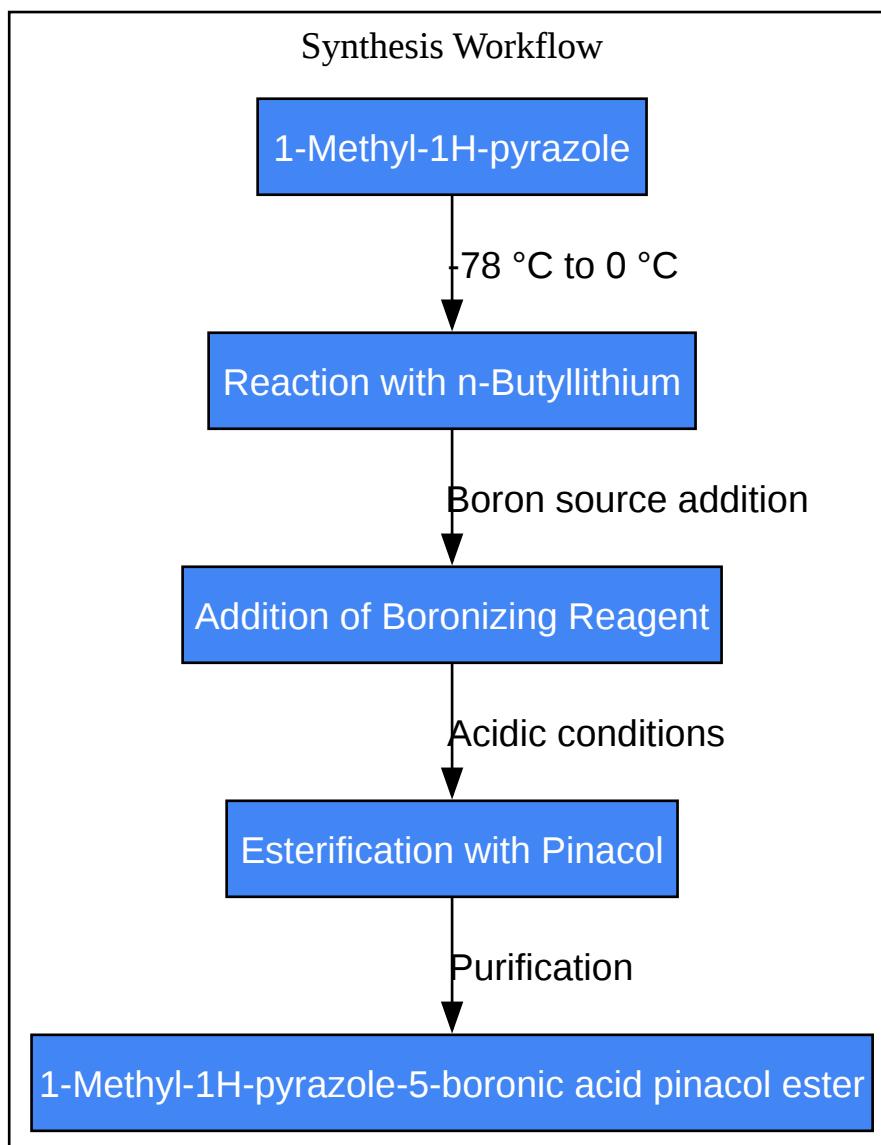
Table 3: Spectroscopic Information

Technique	Data
<sup>1</sup> H NMR	(CDCl <sub>3</sub> , 400 MHz) δ 7.57 (s, 1H, Pyrazole H-3), 6.75 (s, 1H, Pyrazole H-4), 4.16 (s, 3H, N-methyl), 1.41 (s, 12H, Pinacol methyls)[1]
<sup>11</sup> B NMR	The chemical shift is typically in the range of +20 to +35 ppm, which is characteristic of a three-coordinate boron in a trigonal planar environment.[1]
Mass Spectrometry	The molecular ion peak appears at m/z 208.[1]

## Experimental Protocols

### Synthesis of 1-Methyl-1H-pyrazole-5-boronic acid pinacol ester

The synthesis of this compound can be achieved through the borylation of 1-methyl-1H-pyrazole. A general workflow is presented below.



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General synthesis workflow for the target compound.

A representative experimental protocol is as follows:

- Reaction Setup: The reaction is conducted under an inert atmosphere (e.g., Nitrogen).<sup>[4]</sup>
- Lithiation: 1-Methyl-1H-pyrazole is dissolved in a suitable solvent like tetrahydrofuran (THF).  
<sup>[4]</sup> The solution is cooled to  $-78^{\circ}\text{C}$ . n-Butyllithium is then added dropwise.<sup>[5]</sup>

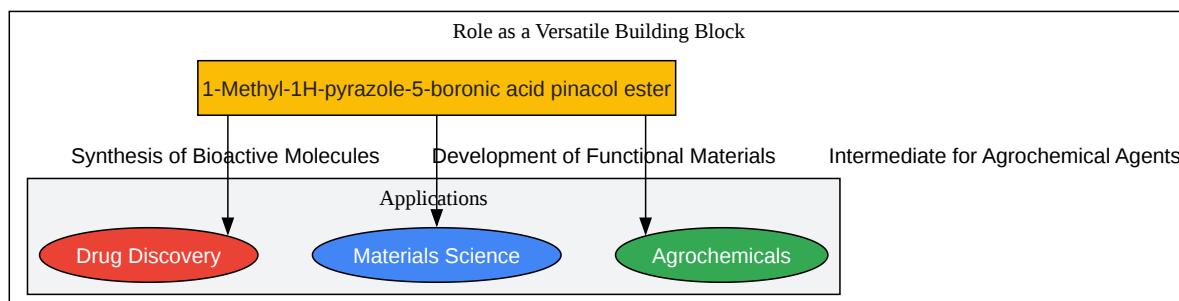
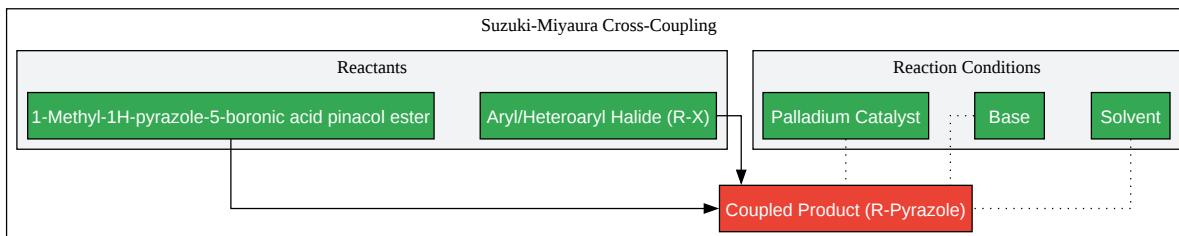
- **Borylation:** After the lithiation is complete, a boronizing reagent such as triisopropyl borate or isopropoxyboronic acid pinacol ester is added.[4][6] The reaction mixture is allowed to gradually warm to 0 °C over 1 hour.[5]
- **Quenching and Extraction:** The reaction is quenched with a saturated aqueous solution of ammonium chloride.[5] The product is then extracted with an organic solvent like dichloromethane (DCM).[5]
- **Purification:** The combined organic layers are washed with water, dried over anhydrous sodium sulfate, and concentrated under reduced pressure to yield the crude product.[5] Further purification can be performed if necessary.[5]

## Applications in Research and Development

**1-Methyl-1H-pyrazole-5-boronic acid pinacol ester** is a valuable building block in organic synthesis, with significant applications in medicinal chemistry and materials science.[1]

## Suzuki-Miyaura Cross-Coupling Reactions

A primary application of this compound is in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions.[1] This reaction is a powerful tool for forming carbon-carbon bonds, enabling the synthesis of complex molecules from simple precursors.[1][2]



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